

# Solid-Phase Extraction of N-Desmethylozapine from Biological Samples: Application Notes and Protocols

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## Compound of Interest

Compound Name: *N-Desmethylozapine*

Cat. No.: *B609621*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the solid-phase extraction (SPE) of **N-Desmethylozapine** (NDMC), the primary active metabolite of the atypical antipsychotic clozapine, from various biological matrices. The following sections offer comprehensive methodologies, quantitative data summaries, and visual workflows to guide researchers in developing robust and reliable analytical methods for therapeutic drug monitoring, pharmacokinetic studies, and toxicological screenings.

## Introduction

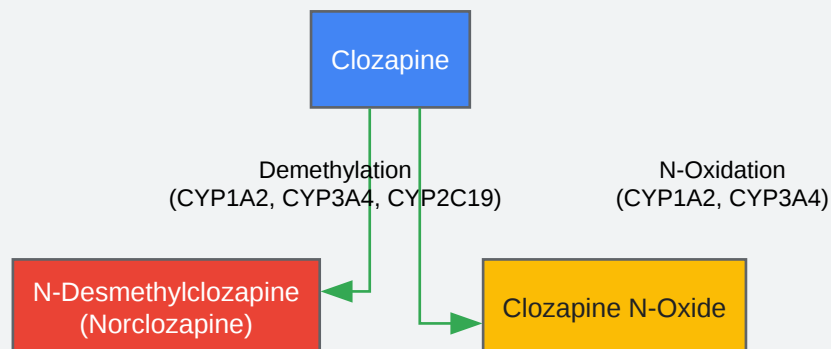
**N-Desmethylozapine**, also known as norclozapine, is a significant metabolite of clozapine, an effective medication for treatment-resistant schizophrenia. Monitoring the concentrations of both clozapine and NDMC in biological samples is crucial for optimizing therapeutic outcomes and minimizing adverse effects. Solid-phase extraction has emerged as a widely adopted sample preparation technique for the analysis of NDMC due to its efficiency in removing matrix interferences and concentrating the analyte of interest, leading to cleaner extracts and improved analytical sensitivity.

This guide consolidates information from various validated methods to provide a practical resource for laboratory professionals.

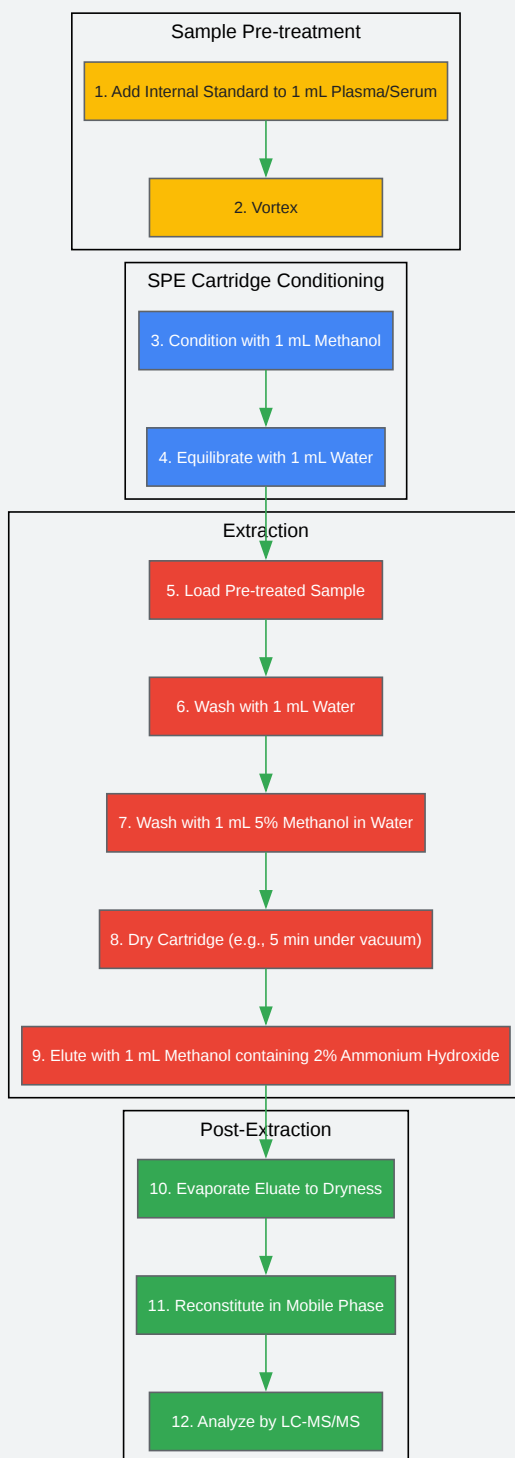
## Metabolic Pathway of Clozapine to N-Desmethylozapine

Clozapine undergoes extensive metabolism in the liver, primarily through the cytochrome P450 (CYP) enzyme system. The demethylation of clozapine to form **N-Desmethylozapine** is a major metabolic route. Understanding this pathway is essential for interpreting analytical results and understanding the pharmacokinetic profile of the drug.

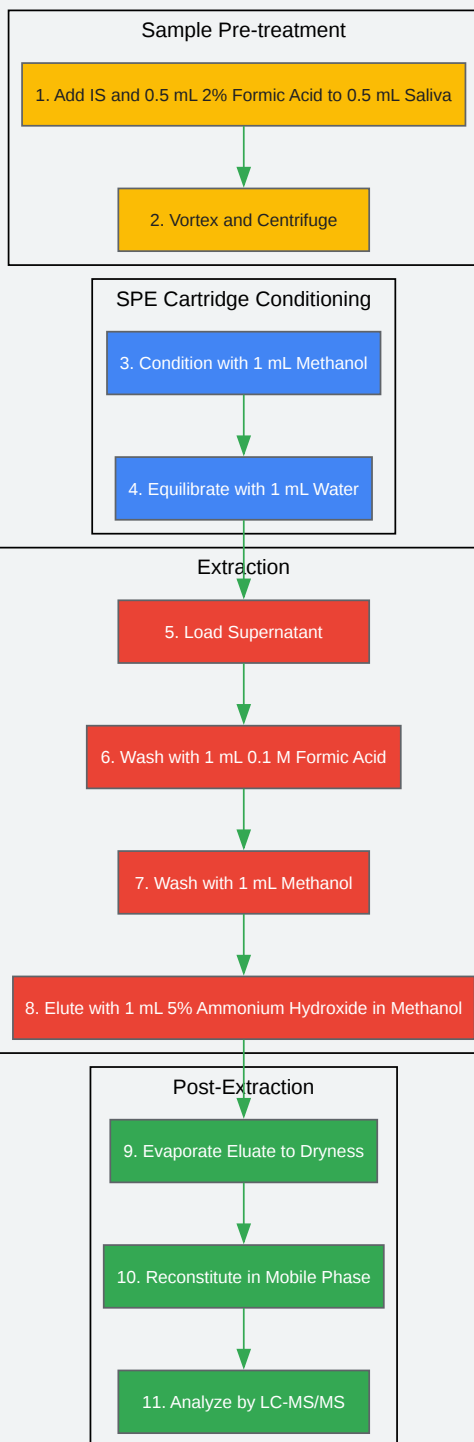
## Metabolic Pathway of Clozapine to N-Desmethylozapine



## General SPE Workflow for N-Desmethylozapine from Plasma/Serum



## General SPE Workflow for N-Desmethylozapine from Saliva

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